

# Safeguarding Your Research: A Guide to Handling CHAPSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CHAPSO

Cat. No.: B1662381

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling 3-[(3-Cholamidopropyl)dimethylammonio]-2-hydroxy-1-propanesulfonate (**CHAPSO**), a zwitterionic detergent commonly used for solubilizing membrane proteins. Following these procedures will help minimize risks and ensure proper disposal.

## Personal Protective Equipment (PPE)

When handling **CHAPSO**, it is crucial to use appropriate personal protective equipment to prevent exposure. The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1]
- **Skin Protection:** To prevent skin contact, wear appropriate protective gloves and clothing.[1]  
[2] Nitrile rubber gloves are a suitable option.[3]
- **Respiratory Protection:** Under normal conditions of use, respiratory protection is not required.[2] However, if workplace conditions warrant respirator use, a program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1]

## Chemical and Physical Properties

Understanding the properties of **CHAPSO** is fundamental to its safe handling.

Property	Value
Molecular Formula	$C_{32}H_{58}N_2O_8S$ [4][5]
Molecular Weight	630.88 g/mol [4][6]
Appearance	White powder/solid
Melting Point	184 - 186 °C
Solubility in Water	10 mg/mL at 20°C[3][4]
Critical Micelle Concentration (CMC)	8 mM[5][7][8]
Cloud Point	90°C[6][8]

## Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

### Handling:

- **Avoid Contact:** Do not get **CHAPSO** in your eyes, on your skin, or on your clothing.[2]
- **Ventilation:** Use only under a chemical fume hood to ensure adequate ventilation.[2]  
Eyewash stations and safety showers should be readily accessible.[2]
- **Prevent Dust Formation:** Avoid creating dust when handling the solid form.[2]
- **Hygiene:** Wash your face, hands, and any exposed skin thoroughly after handling.[2]

### Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[2][3]
- Incompatible materials to avoid include strong oxidizing agents and acids.[2]

## Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. If you are wearing contact lenses, remove them if it is easy to do so. Continue rinsing.[2]
- Skin Contact: Wash the affected area with plenty of soap and water.[2]
- Inhalation: Move the victim to fresh air and keep them in a position that is comfortable for breathing.[2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[2]

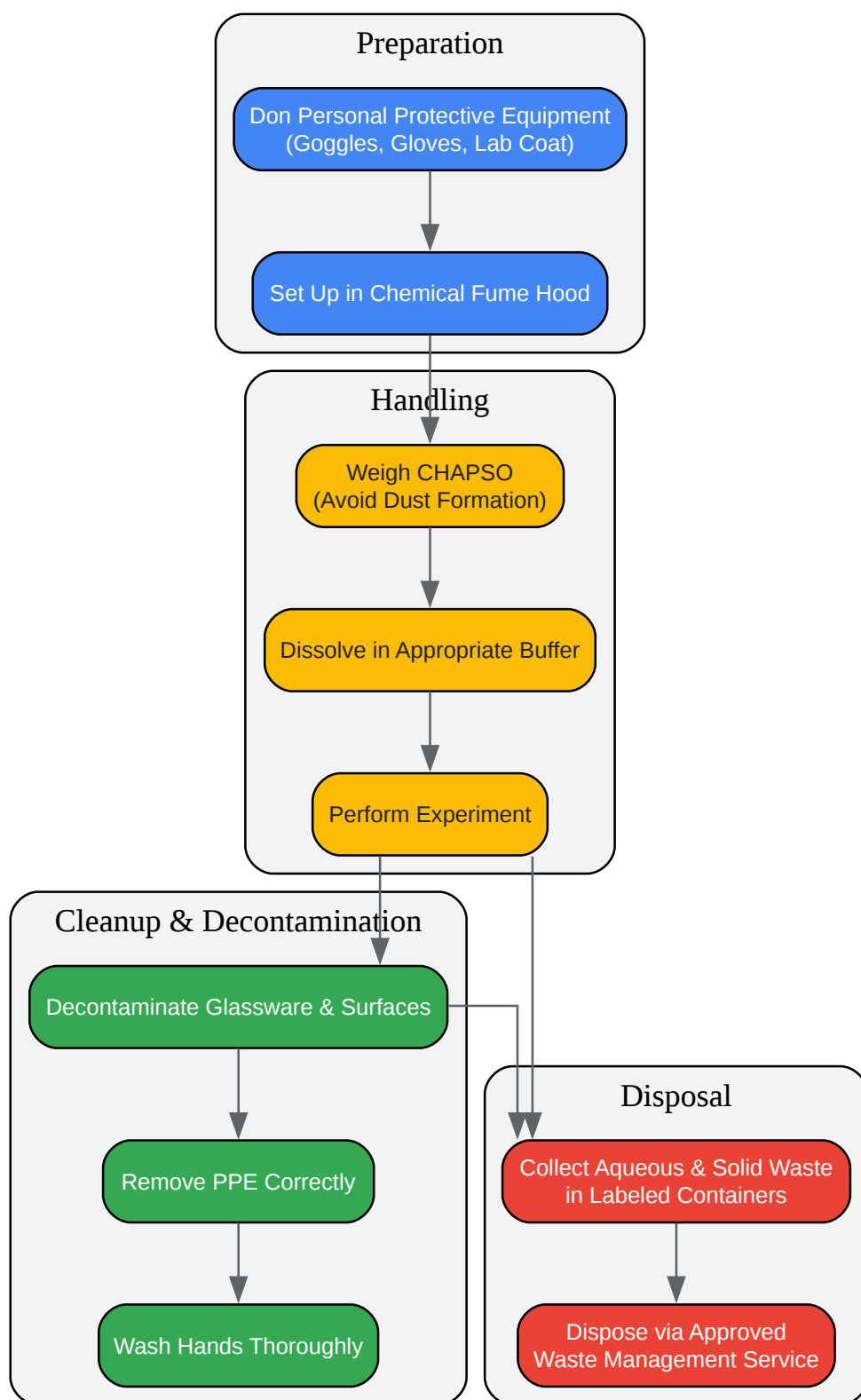
## Disposal Plan

Proper disposal of **CHAPSO** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant. [2]
- Regulations: All waste must be handled in accordance with local, state, and federal regulations.[9] Do not allow wash water from cleaning equipment to enter drains.[9]

## Experimental Workflow: Safe Handling and Disposal of CHAPSO

The following diagram outlines the logical steps for the safe handling and disposal of **CHAPSO** in a laboratory setting.



[Click to download full resolution via product page](#)

### CHAPSO Safe Handling and Disposal Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 3. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 4. You are being redirected... [[bio-world.com](http://bio-world.com)]
- 5. [mpbio.com](http://mpbio.com) [[mpbio.com](http://mpbio.com)]
- 6. CHAPSO Detergent | CAS 82473-24-3 - Products - Hopax Fine Chemicals [[hopaxfc.com](http://hopaxfc.com)]
- 7. Detergent CHAPSO | CAS 82473-24-3 Dojindo [[dojindo.com](http://dojindo.com)]
- 8. CHAPSO Detergent | AAT Bioquest [[aatbio.com](http://aatbio.com)]
- 9. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling CHAPSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662381#personal-protective-equipment-for-handling-chapso>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)